

An In-depth Technical Guide to (R)-alpha-Methyl-4-bromophenylalanine

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Compound of Interest

Compound Name: (2R)-2-amino-2-(4-bromophenyl)propanoic acid

Cat. No.: B13057801

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-alpha-Methyl-4-bromophenylalanine is a non-proteinogenic amino acid that holds significant interest for researchers in medicinal chemistry and drug discovery. As a derivative of phenylalanine, it incorporates two key structural modifications: an alpha-methyl group and a bromine atom at the para-position of the phenyl ring. These features can profoundly influence the biological activity and pharmacokinetic properties of peptides and small molecules into which it is incorporated. The alpha-methylation provides steric hindrance, which can enhance resistance to enzymatic degradation, while the bromo-substituent can modulate receptor binding affinity and introduce a site for further chemical modification. This guide provides a comprehensive overview of the synthesis, characterization, and potential applications of (R)-alpha-methyl-4-bromophenylalanine, offering valuable insights for its effective utilization in research and development.

Physicochemical Properties and Identification

A definitive CAS number for (R)-alpha-methyl-4-bromophenylalanine is not readily available in public databases. However, several closely related compounds are well-characterized, and their identification numbers are provided below for reference.

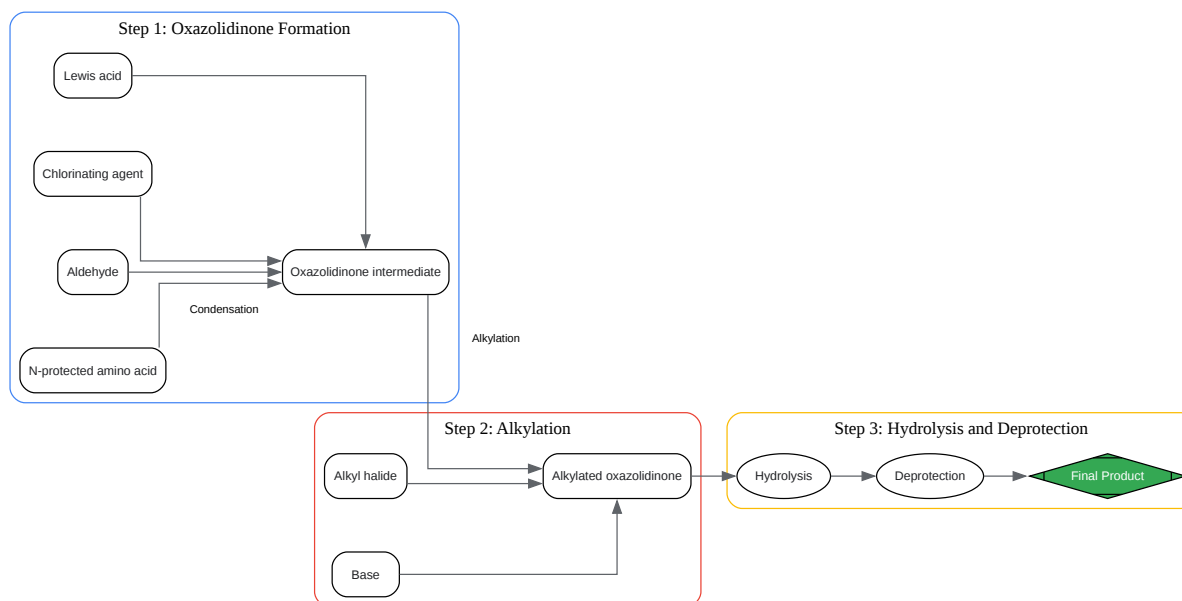
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
(S)-alpha-Methyl-4-bromophenylalanine	747397-27-9	C ₁₀ H ₁₂ BrNO ₂	258.11
Boc-(S)-alpha-methyl-4-bromophenylalanine	1286768-44-2	C ₁₅ H ₂₀ BrNO ₄	358.23
Fmoc-(R)-alpha-methyl-4-bromophenylalanine	1310682-06-4	C ₂₅ H ₂₂ BrNO ₄	492.35
4-Bromo-L-phenylalanine	24250-84-8	C ₉ H ₁₀ BrNO ₂	244.09
4-Bromo-D-phenylalanine	62561-74-4	C ₉ H ₁₀ BrNO ₂	244.09

Synthesis and Purification

The enantioselective synthesis of α -methyl amino acids like (R)-alpha-methyl-4-bromophenylalanine is a significant challenge in organic chemistry.^[1] General approaches often involve either the resolution of a racemic mixture or an asymmetric synthesis starting from a chiral precursor.^[2]

Representative Synthetic Workflow

A common strategy for the synthesis of chiral α -methylated amino acids involves the use of chiral auxiliaries, such as oxazolidinones.^[2] The following diagram illustrates a generalized workflow for such a synthesis.



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Caption: Generalized workflow for the synthesis of chiral α -methylated amino acids.

Experimental Protocol: Asymmetric Synthesis

- **Oxazolidinone Formation:** An N-protected amino acid is reacted with an aldehyde in the presence of a chlorinating agent and a Lewis acid to form a chiral oxazolidinone intermediate. The stereochemistry of the final product is controlled by the chiral auxiliary.[2]

- **Alkylation:** The oxazolidinone is then deprotonated with a strong base, and the resulting enolate is alkylated with an appropriate alkyl halide. For the synthesis of (R)-alpha-methyl-4-bromophenylalanine, this would involve methylation.
- **Hydrolysis and Deprotection:** The alkylated oxazolidinone is subsequently hydrolyzed to cleave the chiral auxiliary, followed by the removal of the N-protecting group to yield the desired α -methylated amino acid.^[2]

Analytical Characterization

The structural confirmation and purity assessment of (R)-alpha-methyl-4-bromophenylalanine are crucial for its application in research. A combination of analytical techniques is typically employed.

Spectroscopic Methods

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure, including the presence of the alpha-methyl group and the substitution pattern on the phenyl ring.
- **Mass Spectrometry (MS):** Provides information on the molecular weight and fragmentation pattern, confirming the elemental composition.

Chromatographic Methods

- **High-Performance Liquid Chromatography (HPLC):** Used to assess the chemical purity of the final compound.
- **Chiral HPLC:** Essential for determining the enantiomeric purity. A chiral stationary phase is used to separate the (R) and (S) enantiomers, allowing for their quantification.

Applications in Drug Discovery and Development

The unique structural features of (R)-alpha-methyl-4-bromophenylalanine make it a valuable building block in the design of novel therapeutics.

Peptide and Peptidomimetic Design

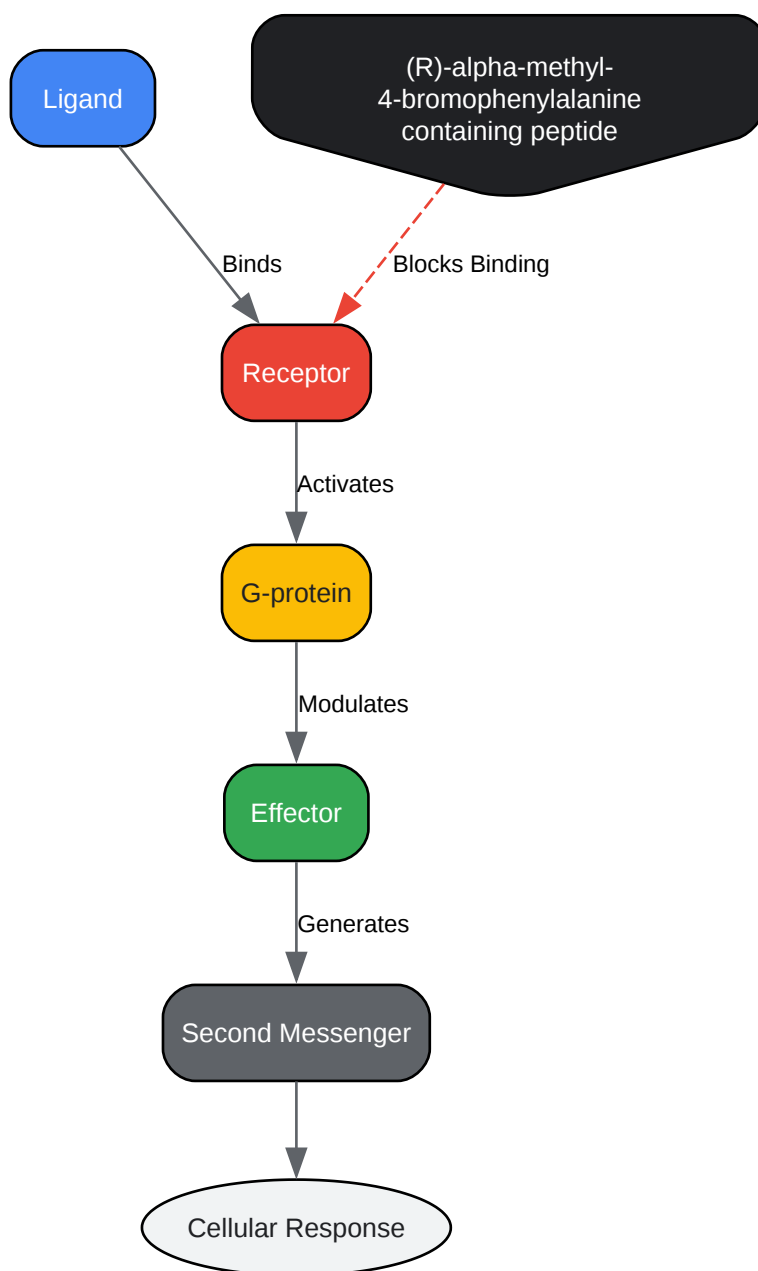
The incorporation of α -methylated amino acids into peptide sequences can significantly enhance their resistance to proteolytic degradation, thereby increasing their in vivo half-life.[3][4] The 4-bromophenyl side chain can also influence the binding affinity and selectivity of the peptide for its target receptor.[5]

Small Molecule Drug Design

As a component of small molecule inhibitors, the 4-bromophenyl group can engage in halogen bonding or other specific interactions within the active site of an enzyme or the binding pocket of a receptor.[6][7] This can lead to improved potency and selectivity of the drug candidate.

Signaling Pathway Modulation

The following diagram illustrates a simplified signaling pathway where a peptide containing (R)- α -methyl-4-bromophenylalanine might act as an antagonist.



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Caption: Simplified signaling pathway illustrating antagonist action.

Conclusion

(R)-alpha-Methyl-4-bromophenylalanine represents a synthetically challenging yet highly valuable building block for the development of novel peptide and small molecule therapeutics. Its unique combination of an α -methyl group and a 4-bromophenyl side chain offers the

potential to overcome key challenges in drug design, such as metabolic instability and insufficient target affinity. The synthetic and analytical methodologies outlined in this guide provide a framework for researchers to effectively utilize this compound in their drug discovery efforts.

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